

heptyl beta-D-thioglucopyranoside handling precautions

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Compound Focus: Heptyl 1-thiohexopyranoside

CAS No.: 85618-20-8

Cat. No.: S591824

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Basic Properties & Handling FAQ

Here is a summary of the compound's fundamental properties and answers to frequently asked handling questions.

Table 1: Basic Properties of n-Heptyl β -D-thioglucopyranoside

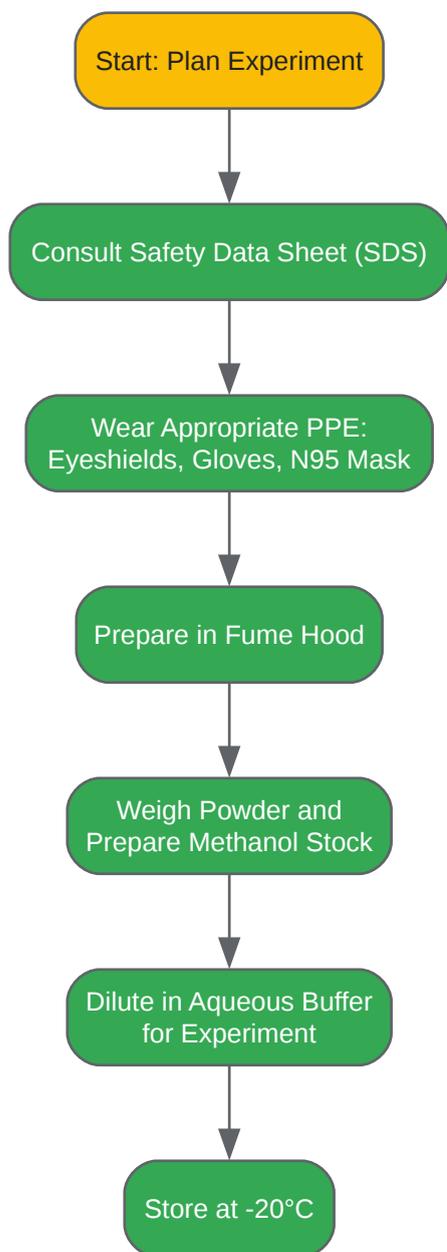
Property	Detail
CAS Number	85618-20-8 [1] [2] [3]
Molecular Formula	$C_{13}H_{26}O_5S$ [1] [2] [3]
Molecular Weight	294.41 g/mol [2] [3]
Form	White powder [3]
Purity	$\geq 99\%$ (GC) [3]
Critical Micelle Concentration (CMC)	30 mM [3] [4]
Solubility	100 mg/mL in Methanol (clear, colorless) [3]

Frequently Asked Questions

- **Q1: What are the primary safety precautions when handling this compound?** While a full SDS was not available in the search results, one supplier recommends the use of **eyeshields, gloves, and a type N95 (US) respirator** [3]. The most critical precaution is to obtain and thoroughly review the official Safety Data Sheet (SDS) from the manufacturer before use [1].
- **Q2: How should I store it?** It should be stored at **-20°C** [3].
- **Q3: What is it commonly used for in research?** It is a **non-ionic detergent** frequently used for the **solubilization and reconstitution of membrane proteins** [3]. It is a valuable tool in membrane biology and biochemistry research.
- **Q4: How do I prepare a stock solution?** Given its high solubility in methanol (100 mg/mL) [3], a common method is to dissolve the powder in methanol to create a concentrated stock solution, which can then be diluted into your aqueous buffer as needed.

Safety and Handling Workflow

The following diagram outlines the key steps for safely handling this reagent, from preparation to experimentation.



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Troubleshooting Common Experimental Issues

Table 2: Troubleshooting Guide

Problem	Possible Cause	Suggested Solution
Poor Solubility in Buffer	Concentration may be below the CMC (30 mM) [3] [4].	Prepare from a concentrated stock solution in methanol to ensure final concentration is above the CMC for effective micelle formation.
Protein Instability or Inactivity	Detergent concentration is incorrect for the specific protein; presence of residual methanol.	Optimize the detergent-to-protein ratio. Consider using a dialysis step post-solubilization to remove the detergent or exchange the buffer if necessary.
Unclear Solution	Impurities or incorrect buffer conditions.	Ensure the powder is pure ($\geq 99\%$) [3] and the buffer is compatible. Filter the solution through a 0.22 μm membrane.

Key Experimental Considerations

- **Above the CMC:** For effective solubilization of membrane proteins, always work at a concentration **above the Critical Micelle Concentration (CMC) of 30 mM** [3] [4]. This ensures sufficient micelles are present to incorporate membrane lipids and proteins.
- **Methanol Use:** While methanol is an effective solvent for creating stock solutions, be mindful of its potential to denature some proteins. Minimize methanol concentration in the final experimental buffer where possible.

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References

1. SDS of n- Heptyl - beta - D , Thioglucopyranoside ... Safety Data Sheets [chemblink.com]
2. n- Heptyl β - D - thioglucopyranoside | CAS 85618-20-8 | SCBT - Santa... [scbt.com]
3. n- Heptyl b- D - thioglucopyranoside = 99 GC 85618-20-8 [sigmaaldrich.com]

4. n- Heptyl - β - D - thioglucopyranoside Detergent | AAT Bioquest [aatbio.com]

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